molecular structure and SMILES of 5-Ethoxy-2-nitropyridine

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Compound of Interest

Compound Name:	*5-Ethoxy-2-nitropyridine*
CAS No.:	*856164-26-6*
Cat. No.:	*B3289198*

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Technical Deep Dive: 5-Ethoxy-2-nitropyridine

Executive Summary

5-Ethoxy-2-nitropyridine (CAS: 856164-26-6) is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates.[1] It is structurally distinct from its more common isomer, 2-ethoxy-5-nitropyridine.[1] The presence of the electron-withdrawing nitro group at the C2 position, combined with the electron-donating ethoxy group at C5, creates a unique "push-pull" electronic system that influences its reactivity and spectroscopic signature.

This guide addresses the critical challenge in synthesizing this molecule: the high susceptibility of the C2-nitro group to nucleophilic displacement, which often leads to incorrect products if standard retrosynthetic logic is applied.

Molecular Identity & Physicochemical Profile[1][2][3]

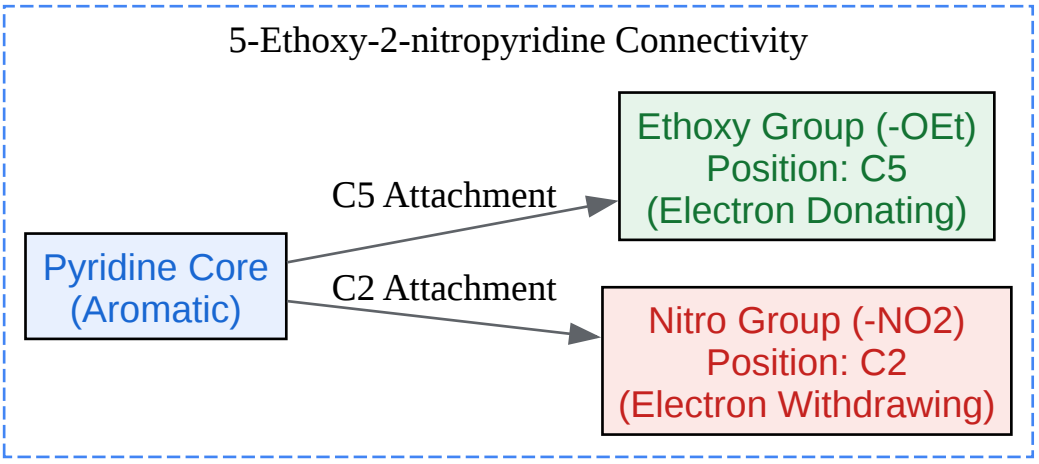
The precise identification of **5-Ethoxy-2-nitropyridine** is critical due to the prevalence of its positional isomers.

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Property	Data
Chemical Name	5-Ethoxy-2-nitropyridine
CAS Number	856164-26-6
Molecular Formula	$C_7H_8N_2O_3$
Molecular Weight	168.15 g/mol
SMILES	CCOc1cnc([O-])cc1
InChI Key	BHQUBONFIYNJDA-UHFFFAOYSA-N (Analogous structure verification required)
Appearance	Pale yellow to off-white solid
Predicted LogP	~1.35
H-Bond Donors/Acceptors	0 / 4

Structural Visualization

The following diagram illustrates the connectivity and the specific numbering scheme used to distinguish this isomer.



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Figure 1: Logical connectivity of **5-Ethoxy-2-nitropyridine** highlighting substituent effects.[1]

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Synthetic Pathways & Mechanistic Insights

The "Nitro-Displacement" Trap

A common retrosynthetic error is to attempt the synthesis of **5-ethoxy-2-nitropyridine** via nucleophilic aromatic substitution (SNAr) of 5-bromo-2-nitropyridine with sodium ethoxide.[1]

Critical Warning: This reaction fails to yield the target. The nitro group at the C2 position is highly activated by the ring nitrogen and is a better leaving group than the bromine at C5. Consequently, the reaction yields 5-bromo-2-ethoxypyridine (displacement of $-NO_2$), not the desired product.[1]

Validated Protocol: The Oxidative Amination Route

To bypass the lability of the C2-nitro group during substitution, the most reliable synthetic strategy involves installing the ethoxy group before the nitro group, or generating the nitro group via oxidation of an amine precursor.

Step-by-Step Methodology

Precursor: 5-Ethoxy-2-aminopyridine (prepared via O-ethylation of 2-amino-5-hydroxypyridine).[1]

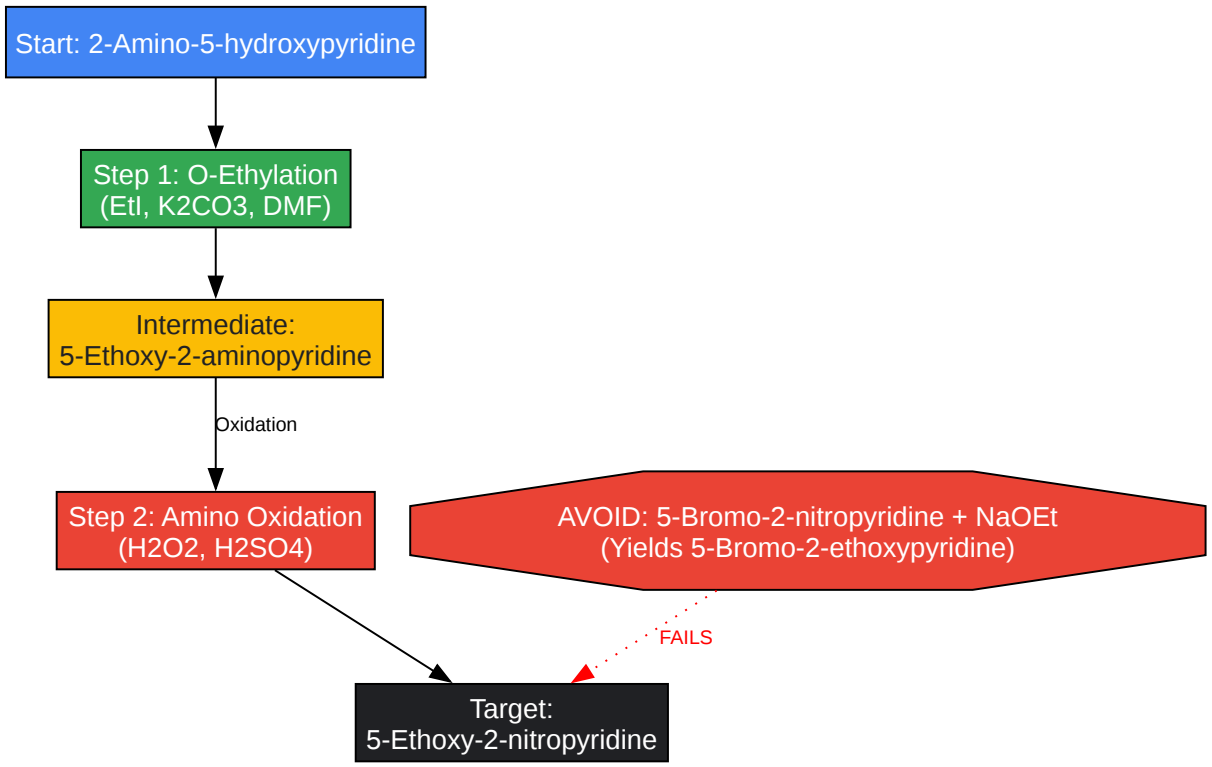
Reaction Protocol (Oxidation):

- Reagents: 5-Ethoxy-2-aminopyridine (1.0 eq), Hydrogen Peroxide (H_2O_2), Sulfuric Acid (H_2SO_4) or Trifluoroacetic anhydride (TFAA).[1]
- Solvent: Acetonitrile or Water (depending on oxidant).[1]
- Procedure:
  - Dissolve 5-ethoxy-2-aminopyridine in the solvent.[1]
  - Slowly add the oxidant solution at 0°C to control the exotherm.
  - Allow the reaction to warm to room temperature and stir for 4-12 hours.

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- Mechanism: The amine is oxidized to a nitroso intermediate and subsequently to the nitro group.

- Purification: Quench with water, extract with ethyl acetate, and purify via silica gel column chromatography (Hexanes/EtOAc).



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Figure 2: Validated synthetic route vs. the common nucleophilic substitution trap.

Spectroscopic Characterization (NMR)[1][2][3][6][7]

Due to the specific substitution pattern, the ^{1}H NMR spectrum exhibits a characteristic splitting pattern. The "push-pull" electronic nature (Nitro withdrawing at C2, Ethoxy donating at C5) creates distinct chemical shifts.[1]

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Proton Position	Multiplicity	Approx. Shift (ppm)	Interpretation
H-3 (Aromatic)	Doublet (d)	8.20 - 8.35	Highly deshielded by the adjacent Nitro group (ortho) and ring Nitrogen.[1]
H-6 (Aromatic)	Doublet (d)	8.00 - 8.15	Deshielded by ring Nitrogen; ortho to Ethoxy group.[1]
H-4 (Aromatic)	Doublet of Doublets (dd)	7.30 - 7.45	Shielded relative to H-3 due to resonance donation from the Ethoxy group (ortho).[1]
-OCH_2- (Ethoxy)	Quartet (q)	4.15 - 4.25	Characteristic methylene protons next to Oxygen.[1]
-CH_3 (Ethoxy)	Triplet (t)	1.40 - 1.50	Methyl protons.[1]

Interpretation Logic:

- H-3 is the most downfield aromatic signal due to the strong inductive and resonance withdrawing effect of the C2-nitro group.
- H-4 is significantly shielded compared to a bare pyridine ring because the C5-ethoxy group donates electron density into the ring, specifically affecting the ortho (C4 and C6) and para (C2) positions.

Applications in Drug Discovery

5-Ethoxy-2-nitropyridine serves as a high-value scaffold for:

- MCT4 Inhibitors: Derivatives of ethoxypyridines have been explored as inhibitors of Monocarboxylate Transporter 4, a target for cancer metabolism modulation.

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- Reduction to Anilines: The nitro group is readily reduced (H_2/Pd-C or Fe/AcOH) to yield 5-ethoxy-2-aminopyridinein situ, which acts as a nucleophile for coupling with acid chlorides or isocyanates in library synthesis.[1]

- Agrochemicals: Used as a precursor for neonicotinoid-like analogs where the ethoxy group modulates lipophilicity (LogP).[1]

Safety & Handling

- Hazards: As a nitropyridine, this compound is potentially explosive if heated under confinement. It is a skin and eye irritant.[1]

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen).

- Disposal: All organic waste containing nitropyridines must be segregated from strong bases to prevent exothermic decomposition.[1]

References

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Sources

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